

2-Methyl-4-octanone storage and stability issues

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Compound Focus: 2-Methyl-4-octanone

CAS No.: 7492-38-8

Cat. No.: S1896240

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Chemical Profile and Storage Guidelines

Proper storage is crucial for maintaining the integrity of **2-Methyl-4-octanone**. The following table summarizes its key identifiers and storage conditions as provided by chemical suppliers [1] [2] [3].

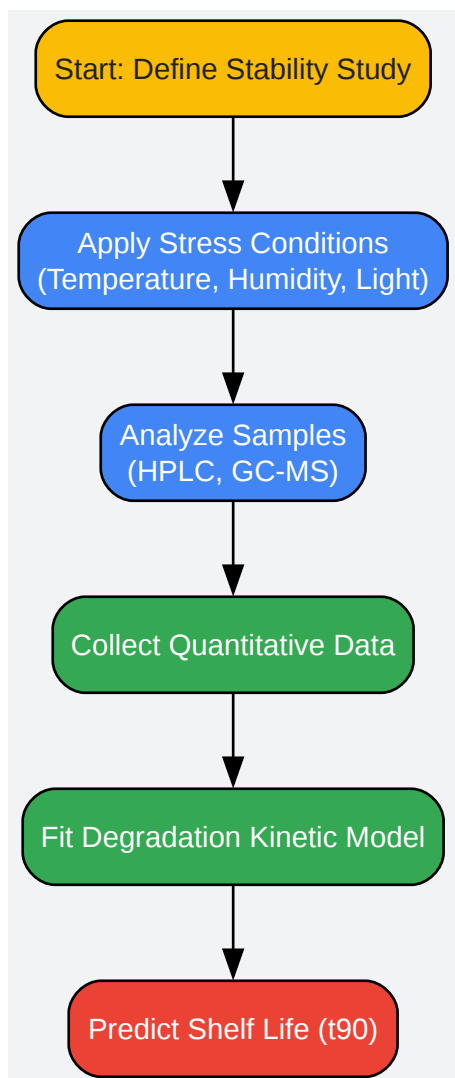
Property	Specification
CAS Number	7492-38-8 [1] [2] [3]
Molecular Formula	C ₉ H ₁₈ O [1] [2] [3]
Molecular Weight	142.24 g/mol [1] [2] [3]
Recommended Storage	Ambient temperatures; cool, dry, well-sealed container [1] [2]
Incompatibilities	Oxidizing agents [1] [2]
Boiling Point	180°C [1] [4]
Refractive Index	1.415 [1] [4]

Frequently Asked Questions (FAQs)

Q1: What are the primary stability concerns for 2-Methyl-4-octanone? The main concerns are **chemical degradation** and potential **physical loss** due to its volatility. It should be stored away from oxidizing agents, as they can initiate decomposition reactions [1] [2]. While its specific degradation pathway is not documented, ketones can undergo reactions like oxidation, reduction, and hydrolysis under extreme conditions.

Q2: The material in my container has decreased without use. What could have happened? This likely indicates **evaporation**. **2-Methyl-4-octanone** is a volatile liquid. Ensure the container cap is tightly sealed after each use and that the container has not been compromised. Always store it in a well-sealed container as recommended by suppliers [1] [2].

Q3: How should I determine the shelf life of this chemical for my research records? For precise shelf-life determination, you must perform **empirical stability testing** [5]. Since supplier-provided expiry dates may be limited, establish an in-house testing program. The workflow below outlines this systematic approach to assess stability and define shelf life.



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Q4: My experimental results are inconsistent. Could degraded 2-Methyl-4-octanone be the cause? Yes, inconsistency is a key indicator of potential stability issues. If the chemical has degraded, its purity and reactivity would change, directly impacting experimental reproducibility, especially in proteomics research and pharmaceutical synthesis where it is used as a building block [1] [2] [3]. It is recommended to use a new, in-spec batch and compare results.

Experimental Protocol: Assessing Degradation Kinetics

This protocol outlines how to determine the degradation kinetics of **2-Methyl-4-octanone**, following established scientific practices for pharmaceuticals [5].

1. Principle By subjecting the compound to accelerated stress conditions (e.g., elevated temperature) and measuring its concentration over time, the reaction order and rate constant (k) can be determined. This data allows for the calculation of the shelf life (t_{90}), which is the time required for 10% degradation [5].

2. Materials and Equipment

- **Test Substance: 2-Methyl-4-octanone.**
- **Apparatus:** Controlled temperature ovens or stability chambers (e.g., set to 50°C, 60°C, 70°C).
- **Analytical Instrumentation:** Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC) system suitable for quantifying ketones [6] [7].
- **Glassware:** Sealed vials that can withstand the stress conditions.

3. Procedure

- 1. Preparation:** Dispense identical aliquots of **2-Methyl-4-octanone** into multiple sealed vials.
- 2. Stress Application:** Place the vials into stability chambers at different elevated temperatures. Maintain a set of control samples at -20°C or 4°C [4].
- 3. Sampling:** Remove vials from each temperature condition at predetermined time intervals (e.g., 1, 3, 7, 14, 28 days).
- 4. Analysis:** Dilute the samples as necessary and analyze them using GC or HPLC to determine the percentage of **2-Methyl-4-octanone** remaining compared to the control.

4. Data Analysis and Kinetic Modeling The relationship between degradation rate and concentration defines the reaction order. The following table summarizes the key kinetic models used in pharmaceutical stability studies [5].

Reaction Order	Rate Law	Integrated Rate Law	Half-Life ($t_{1/2}$)	Shelf Life (t_{90})
Zero-Order	$-d[A]/dt = k_0$	$[A]_t = [A]_0 - k_0 t$	$[A]_0 / 2k_0$	$[A]_0 / 10k_0$
First-Order	$-d[A]/dt = k_1 [A]$	$\ln[A]_t = \ln[A]_0 - k_1 t$	$\ln(2) / k_1$	$\ln(10/9) / k_1$
Second-Order	$-d[A]/dt = k_2 [A]^2$	$1/[A]_t = 1/[A]_0 + k_2 t$	$1 / (k_2 [A]_0)$	$1 / (9k_2 [A]_0)$

- $[A]_0$: Initial concentration; $[A]_t$: Concentration at time t ; k : Rate constant.

To determine the order, plot your data according to the equations in the "Integrated Rate Law" column. The plot that gives the straight line (zero-order: concentration vs. time; first-order: natural log of concentration vs. time; second-order: reciprocal of concentration vs. time) indicates the reaction order. Use the corresponding formula to calculate t_{90} [5].

Troubleshooting Guide

Observed Problem	Potential Causes	Corrective & Preventive Actions
Unexpected decrease in material	Evaporation due to improper sealing or volatile nature.	Verify container integrity and ensure tight sealing [1] [2].
Reduced purity or new peaks in analysis	Chemical degradation from exposure to heat, light, or oxidizing agents.	Conduct a new stability study; store away from oxidizers and in cool, dry conditions [1] [2] [5].
Inconsistent experimental results	Use of a compromised batch of chemical.	Obtain a new, certified batch from a supplier and establish a quality control check upon receipt [1] [3].

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